

In-Depth Technical Guide: Basic Yellow 28 Acetate (CAS Number 54060-92-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic Yellow 28 acetate

Cat. No.: B15466760

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Basic Yellow 28, also known by its Colour Index number 48054, is a cationic azomethine dye. [1] While its primary application lies within the textile industry for dyeing acrylic fibers, its properties as a cationic dye also lend it to potential uses in biological research, particularly in staining applications. This technical guide provides a comprehensive overview of the available scientific data on **Basic Yellow 28 acetate**, focusing on its physicochemical properties, toxicology, and known experimental applications to support research and development activities.

Physicochemical Properties

Basic Yellow 28 is a yellow powder that is soluble in water.[1][2] There are some discrepancies in the reported molecular formula and weight in the available literature. For clarity, the various reported values are summarized in the table below.

Property	Value	Source(s)
CAS Number	54060-92-3	[1][3][4]
Molecular Formula	C21H27N3O5S	[1][5]
C20H24N3O·CH3O4S	[6]	
Molecular Weight	433.52 g/mol	[1][5]
Appearance	Yellow powder	[2][5]
Solubility	Soluble in water	[1][2]

Toxicological Profile

The toxicological profile of Basic Yellow 28 indicates that it should be handled with care. It is classified as toxic if swallowed, harmful in contact with skin, and causes serious eye damage. [7][8][9] Furthermore, it may be fatal if inhaled. [7][8][9]

Acute Toxicity

While specific LD50 and LC50 values are not consistently reported across various safety data sheets, the GHS hazard classifications strongly suggest a significant level of acute toxicity.

Route of Exposure	Hazard Statement	GHS Classification	Source(s)
Oral	Toxic if swallowed	Acute Toxicity 3	[5][7][9]
Dermal	Harmful in contact with skin	Acute Toxicity 4	[5][7][9]
Inhalation	Fatal if inhaled	Acute Toxicity 2	[7][9]
Eye Contact	Causes serious eye damage	Serious Eye Damage/Eye Irritation 1	[5][7][9]

Genotoxicity

Information regarding the mutagenic potential of Basic Yellow 28 is limited. While some safety data sheets mention that mutagenicity data has been reported, specific results from assays such as the Ames test or chromosomal aberration tests are not readily available in the public domain. The Ames test is a widely used method to assess the mutagenic potential of chemical compounds by testing their ability to induce mutations in bacteria.^{[10][11]} A positive Ames test suggests that a chemical is mutagenic and may have carcinogenic potential.^[10] The in vitro chromosomal aberration test is another important assay used to identify substances that can cause structural damage to chromosomes in cultured mammalian cells.^{[12][13]}

Carcinogenicity

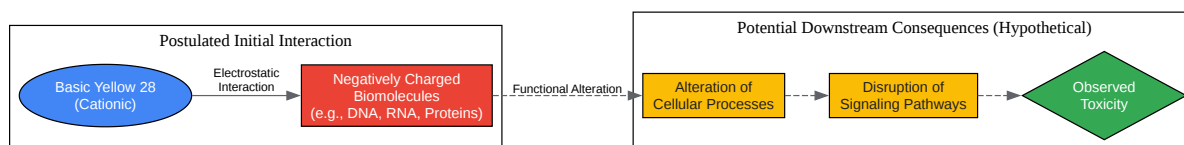
There is currently no evidence to suggest that Basic Yellow 28 is a carcinogen. It is not listed as a carcinogen by major regulatory agencies. However, it is important to note that the metabolism of some azo dyes can lead to the formation of carcinogenic aromatic amines.^[14]

Ecotoxicity

Basic Yellow 28 is very toxic to aquatic life with long-lasting effects.^{[7][8][9]}

Signaling Pathways and Mechanism of Action

Currently, there is no publicly available research detailing the specific signaling pathways affected by **Basic Yellow 28 acetate** in biological systems. The primary described mechanism of action relates to its function as a dye, which involves the electrostatic interaction of the cationic dye molecule with negatively charged substrates.^[15] In a biological context, this suggests a potential for interaction with negatively charged biomolecules such as DNA, RNA, and certain proteins, which could theoretically lead to downstream effects on cellular signaling. However, without specific studies, any discussion of signaling pathway involvement remains speculative.



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Caption: Hypothetical interaction of Basic Yellow 28 with biological systems.

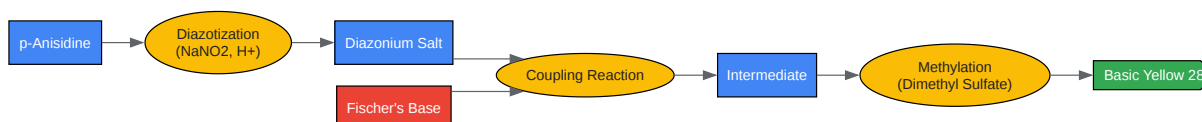
Experimental Protocols

Detailed experimental protocols for the use of **Basic Yellow 28 acetate** in biological research are scarce in the available literature. The majority of published methods relate to its synthesis, its use in the textile industry, or its removal from wastewater.

Synthesis of Basic Yellow 28

The synthesis of Basic Yellow 28 typically involves a multi-step process:

- **Diazotization of p-Anisidine:** p-Anisidine is treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) to form a diazonium salt.
- **Coupling with Fischer's Base:** The diazonium salt is then coupled with 1,3,3-trimethyl-2-methyleneindoline (Fischer's base).
- **Methylation:** The resulting intermediate is methylated, typically using dimethyl sulfate, to yield the final cationic dye.^[1]



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Caption: General synthesis workflow for Basic Yellow 28.

Use as a Biological Stain

While mentioned as a potential application, specific protocols for using Basic Yellow 28 as a biological stain are not well-documented in scientific literature.^{[4][15]} Researchers interested in this application would likely need to develop and optimize their own staining protocols based on the principles of cationic dyes. This would involve determining optimal dye concentration, staining time, and buffer conditions for the specific cell or tissue type being investigated.

Applications in Research and Drug Development

The current documented use of Basic Yellow 28 in a research context is primarily in environmental science, focusing on its adsorption and degradation.^{[16][17]} Its potential as a fluorescent stain in laboratory settings has been noted, but not extensively explored.^[15] In the context of drug development, its main relevance currently lies in toxicological assessment as a potential environmental contaminant. There is no indication from the available data that it is being investigated as a therapeutic agent.

Conclusion

Basic Yellow 28 acetate is a cationic dye with well-established applications in the textile industry. Its toxicological profile necessitates careful handling, and its environmental persistence and aquatic toxicity are of concern. For researchers and drug development professionals, the compound presents a significant data gap, particularly concerning its interaction with biological systems at the molecular level. There is a notable absence of studies on its effects on cellular signaling pathways. Future research to elucidate these mechanisms would be invaluable for a more complete understanding of its biological activity and potential risks.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Basic Yellow 28 Acetate (CAS Number 54060-92-3)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15466760#basic-yellow-28-acetate-cas-number-54060-92-3>]

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